

2-Propylhexanal: A Versatile Precursor in Chemical Manufacturing

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Compound of Interest

Compound Name: *2-Propylhexanal*

Cat. No.: *B14687902*

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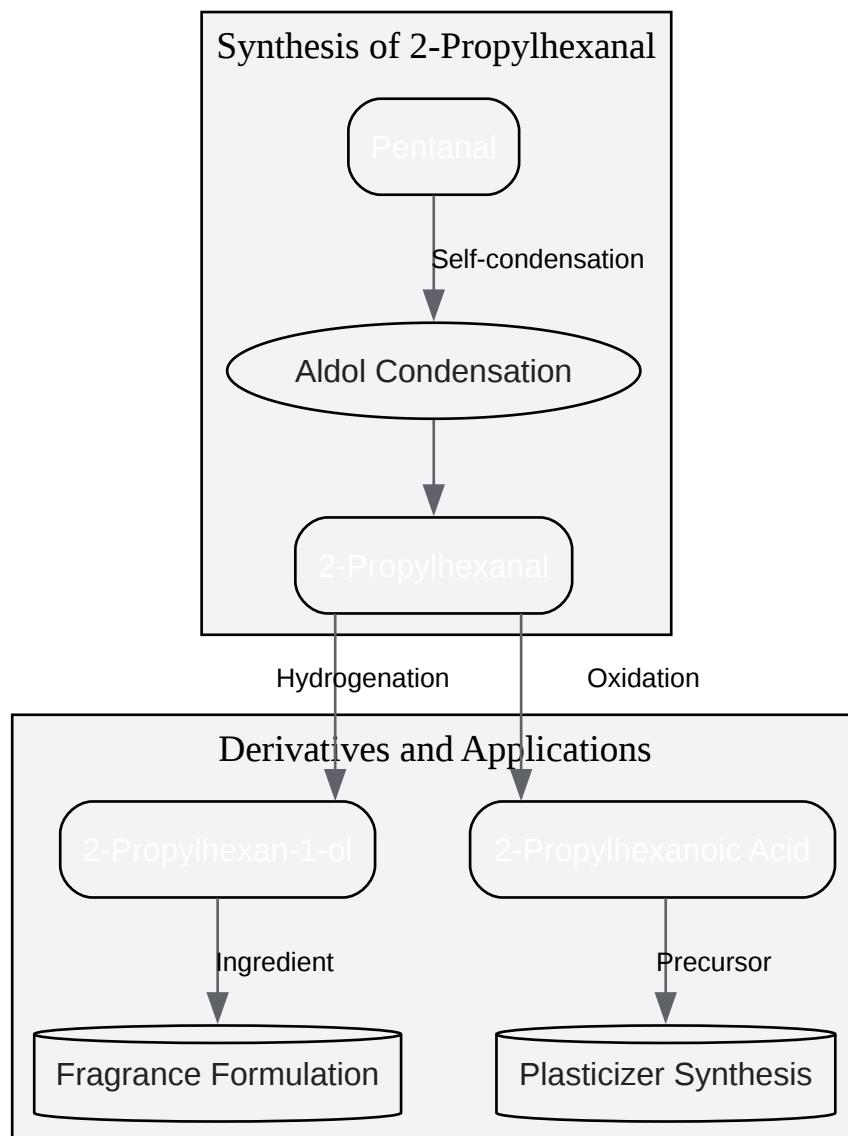
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Propylhexanal, a branched-chain aldehyde, serves as a valuable and versatile precursor in the synthesis of a variety of chemical entities. Its reactivity as an aldehyde allows for its conversion into corresponding alcohols, acids, and other derivatives, which find extensive applications in the fragrance, plasticizer, and broader chemical industries. This document provides detailed application notes and experimental protocols for the key chemical transformations of **2-Propylhexanal**, intended to guide researchers and professionals in leveraging its synthetic potential.

Key Applications and Chemical Pathways

2-Propylhexanal is a key intermediate in the production of several commercially important chemicals. The primary transformations involve its synthesis via aldol condensation, followed by its conversion to 2-propylhexan-1-ol through hydrogenation and to 2-propylhexanoic acid via oxidation. These derivatives are then utilized in the formulation of fragrances and the synthesis of plasticizers.



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Caption: Overview of **2-Propylhexanal** synthesis and its major applications.

Application 1: Synthesis of 2-Propylhexanoic Acid

2-Propylhexanoic acid is a valuable chemical intermediate, notably used in the synthesis of plasticizers and metal salts for various industrial applications. The oxidation of **2-Propylhexanal** is a direct and efficient route to this carboxylic acid.

Experimental Protocol: Oxidation of 2-Propylhexanal

This protocol is adapted from established methods for the oxidation of branched aldehydes.

Materials:

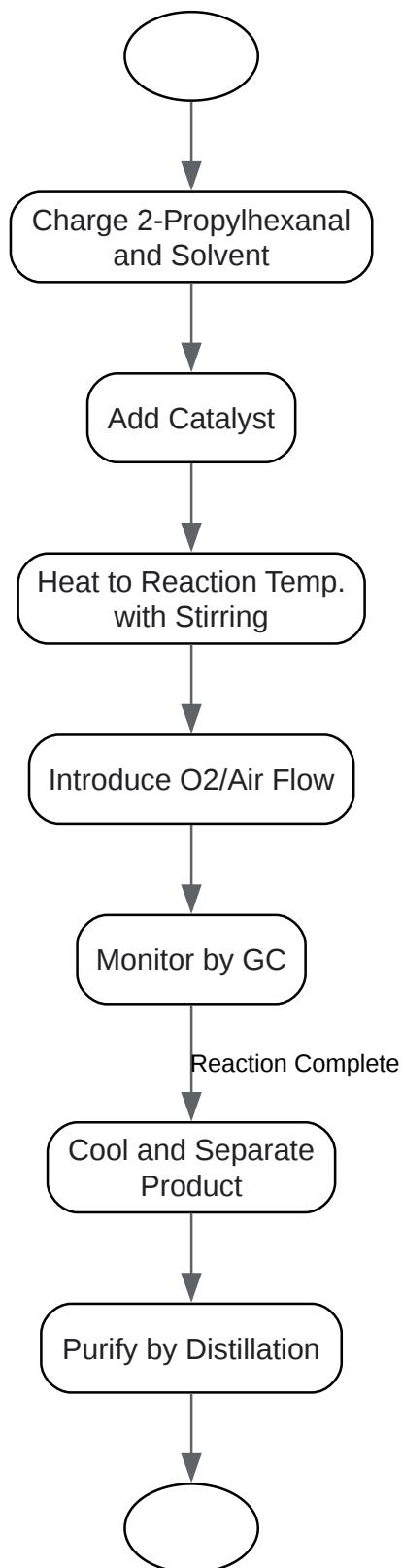
- **2-Propylhexanal**
- Catalyst: e.g., phosphomolybdoovanadic acid ($H_4PMo_{11}VO_{40} \cdot 32H_2O$) or a manganese salt (e.g., Manganese (II) acetate)
- Solvent: e.g., dilute hydrochloric acid (2 mol/L) or an organic solvent like isobutanol
- Oxygen or air source
- Reaction vessel equipped with a stirrer, gas inlet, and temperature control

Procedure:

- Charge the reaction vessel with **2-propylhexanal** and the chosen solvent.
- Add the catalyst to the mixture.
- Heat the mixture to the desired reaction temperature while stirring.
- Introduce a continuous flow of oxygen or air into the reaction mixture.
- Monitor the reaction progress by techniques such as gas chromatography (GC) to determine the conversion of the aldehyde.
- Upon completion, cool the reaction mixture and separate the product from the catalyst and solvent. Purification can be achieved through distillation.

Parameter	Condition 1 (H ₄ PMo ₁₁ VO ₄₀ ·32H ₂ O)	Condition 2 (Mn(II) acetate)
Catalyst Loading	3% (w/w)	Varies
Solvent	2 mol/L HCl	Octanoic acid
Temperature	60°C	40°C
Oxygen Flow Rate	10 mL/s	Not specified
Reaction Time	5 hours	Not specified
Conversion of Aldehyde	99.83%	High
Selectivity for Acid	98.34%	High
Yield of Acid	98.79%	83%

Data for Condition 1 is based on the oxidation of 2-ethylhexanal, which is expected to have similar reactivity to **2-propylhexanal**.

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Caption: Workflow for the oxidation of **2-Propylhexanal**.

Application 2: Synthesis of 2-Propylhexan-1-ol

2-Propylhexan-1-ol is a Guerbet alcohol with applications as a solvent, a precursor for surfactants, and in the formulation of fragrances. It is synthesized through the hydrogenation of **2-propylhexanal**.

Experimental Protocol: Hydrogenation of 2-Propylhexanal

This protocol is based on general methods for the catalytic hydrogenation of branched aldehydes.

Materials:

- **2-Propylhexanal**
- Catalyst: e.g., Raney Nickel or a copper-zinc oxide (CuO/ZnO) catalyst with an aluminum promoter
- Solvent: e.g., Methanol, ethanol, or a mixture with water
- Hydrogen gas source
- High-pressure reactor (autoclave)

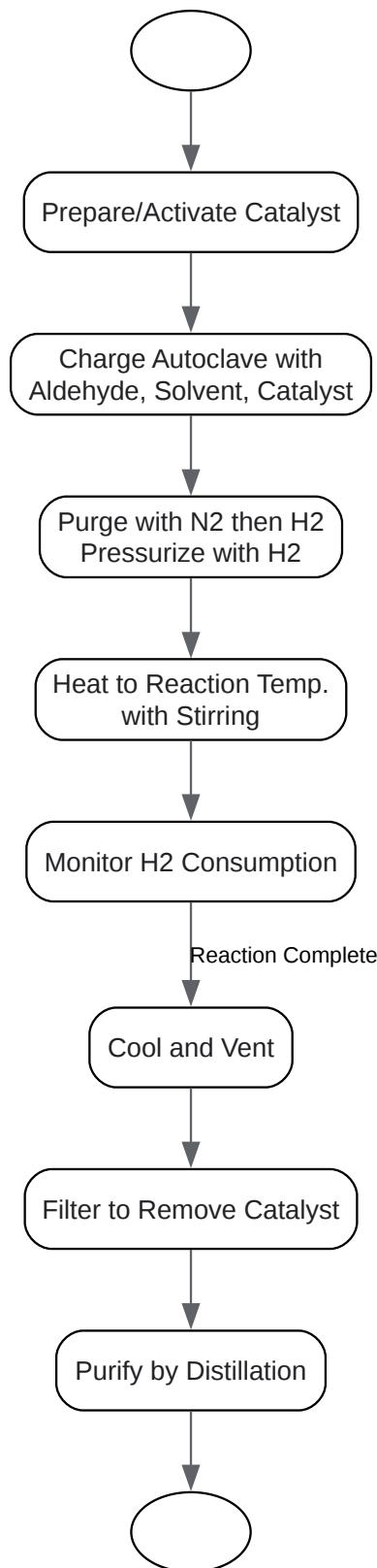
Procedure:

- Prepare the catalyst if necessary (e.g., reduction of CuO/ZnO with hydrogen).
- Charge the autoclave with **2-propylhexanal**, the solvent, and the catalyst.
- Seal the reactor and purge with an inert gas, followed by hydrogen.
- Pressurize the reactor with hydrogen to the desired pressure.
- Heat the reactor to the reaction temperature while stirring.

- Maintain the reaction under constant hydrogen pressure until the uptake of hydrogen ceases.
- Cool the reactor, vent the excess hydrogen, and purge with an inert gas.
- Filter the reaction mixture to remove the catalyst.
- The product, 2-propylhexan-1-ol, can be purified by distillation.

Parameter	Condition 1 (CuO/ZnO/Al)	Condition 2 (Raney Nickel)
Catalyst	Reduced CuO/ZnO with Al promoter	RANEY® Nickel
Solvent	Methanol/water mixture	Water
Temperature	130-170°C	Room Temperature
Pressure (Hydrogen)	27.39 - 34.24 bar (400-500 psig)	Not specified (typically atmospheric to moderate pressure)
Mole Ratio (H ₂ :Aldehyde)	20-30	Not specified
Conversion of Aldehyde	~100%	High
Selectivity for Alcohol	~100%	High

Data for Condition 1 is based on the hydrogenation of analogous aldehydes.[\[1\]](#)

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Caption: Workflow for the hydrogenation of **2-Propylhexanal**.

Application 3: 2-Propylhexanal Derivatives in Fragrance Formulations

Aldehydes with nine carbon atoms (C9 aldehydes) are known for their characteristic fresh, greasy, and green citrus scents in the fragrance industry.[\[2\]](#) **2-Propylhexanal**, as a C9 aldehyde, can be utilized to impart these notes to perfume compositions. It is often used in trace amounts to add a natural freshness and lift to floral and citrus accords.[\[3\]](#)

Application Notes:

- Scent Profile: Expected to be in the family of fatty, waxy, and green aldehydes with potential citrus and floral nuances.
- Usage Level: Typically, C9 aldehydes are used at very low concentrations, often less than 0.5% of the fragrance concentrate.[\[2\]](#)
- Blending: It can be blended with other aldehydes and a wide range of floral and citrus essential oils and aroma chemicals to enhance their natural character.[\[2\]\[3\]](#)
- Stability: As with other aldehydes, it may have limited stability and can be prone to oxidation. It is advisable to store it under cool, dark conditions and consider making dilutions in a solvent like ethanol to improve shelf life.[\[2\]](#)

Application 4: Precursor for Plasticizer Synthesis

The alcohol derivative, 2-propylhexan-1-ol, can be esterified to produce plasticizers. A close analog, di(2-propylheptyl) phthalate (DPHP), is a known plasticizer used in PVC applications. [\[4\]](#) A similar plasticizer, di(2-propylhexyl) phthalate, can be synthesized from 2-propylhexan-1-ol. These types of branched-chain phthalates are valued for their low volatility and good performance at high temperatures.

Experimental Protocol: Synthesis of Di(2-propylhexyl) Phthalate

This protocol is adapted from the synthesis of di(2-propylheptyl) phthalate.

Materials:

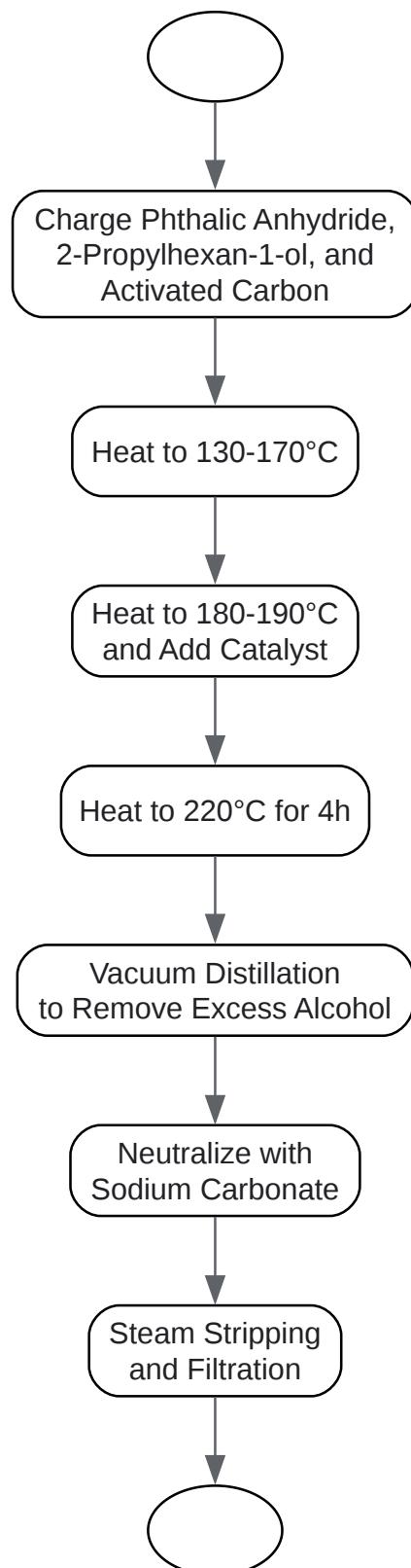
- Phthalic anhydride
- 2-Propylhexan-1-ol
- Catalyst: e.g., Tetra-n-butyl titanate ($Ti(OBu)_4$)
- Activated carbon
- Sodium carbonate solution

Procedure:

- Charge a reaction kettle with phthalic anhydride and 2-propylhexan-1-ol in a molar ratio of approximately 1:2.5.
- Add activated carbon (0.2-0.5% by weight of phthalic anhydride).
- Stir and heat the mixture to 130-170°C and hold for 30-60 minutes.
- Increase the temperature to 180-190°C and add the catalyst (0.1% by weight of phthalic anhydride).
- Continue heating to 220°C and maintain the reaction for 4 hours.
- Apply a vacuum to remove the excess alcohol.
- Neutralize the remaining acid with a sodium carbonate solution.
- Purify the product by steam stripping and filtration.

Parameter	Value
Reactant Molar Ratio (Alcohol:Anhydride)	2.5:1
Catalyst	Ti(OBu) ₄
Catalyst Concentration	0.1% (w/w of anhydride)
Reaction Temperature	220°C
Reaction Time	4 hours
Esterification Yield	>99%

Data is based on the synthesis of di(2-propylheptyl) phthalate and is expected to be very similar for di(2-propylhexyl) phthalate.



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Caption: Workflow for the synthesis of Di(2-propylhexyl) Phthalate.

Conclusion

2-Propylhexanal is a versatile chemical precursor with significant potential in various sectors of the chemical industry. The protocols and data presented here provide a foundation for its application in the synthesis of valuable derivatives for fragrances and plasticizers. Further research and optimization of these processes can lead to the development of novel and improved products.

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